

Recql5-IN-1 structure and chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Recql5-IN-1*

Cat. No.: *B10831442*

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Recql5-IN-1: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the structure, chemical properties, and biological activity of **Recql5-IN-1**, a potent and orally effective inhibitor of the RECQL5 helicase. All data is presented to facilitate further research and development in the fields of oncology and DNA repair.

Chemical Properties and Structure

Recql5-IN-1, also referred to as Compound 4a in initial publications, is a small molecule inhibitor targeting both the enzymatic and non-enzymatic domains of RECQL5.^{[1][2][3]} Its chemical and physical properties are summarized in the table below.

Property	Value	Reference
Chemical Formula	C25H18F6N4O2S	[3]
Molecular Weight	552.49 g/mol	[2][3]
CAS Number	2718170-45-5	[1]
Appearance	Solid	[2][3]
Purity	≥98%	[2][3]
Solubility	Soluble in DMSO (250 mg/mL)	[1]
Storage	Store at -20°C for short-term and -80°C for long-term (up to 6 months)	[1][2]

Chemical Structure:

Caption: 2D Chemical Structure of **Recql5-IN-1**.

Biological Activity and Quantitative Data

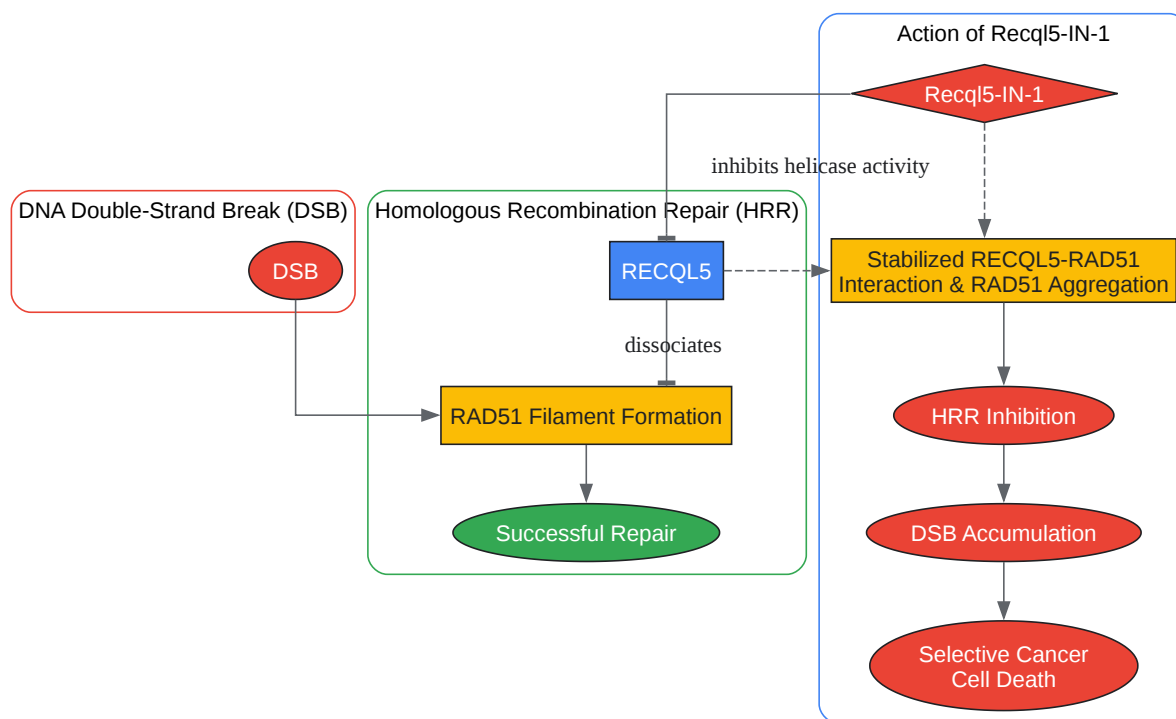
Recql5-IN-1 is a potent inhibitor of RECQL5 helicase activity and demonstrates selective cytotoxicity in cancer cells that express RECQL5.[1] The key quantitative data regarding its biological activity are presented below.

Parameter	Value	Cell Line/Assay Conditions	Reference
IC50 (Helicase Activity)	46.3 nM	In vitro RECQL5 helicase assay	[1] [2] [3]
IC50 (Cell Viability)	4.8 µM	RECQL5-WT cells	[2]
IC50 (Cell Viability)	19.6 µM	RECQL5-KO2 cells	[2]
IC20 (Cell Viability)	8.4 µM (MCF-7), 33.4 µM (MCF10A)	24-72 hour incubation	[1]
In Vivo Efficacy	50 mg/kg, p.o. every two days for 30 days	Antitumor activity in MCF-7 mouse models	[1]

Mechanism of Action and Signaling Pathway

Recql5-IN-1 exerts its biological effects by inhibiting the helicase activity of RECQL5. This inhibition leads to the stabilization of the interaction between RECQL5 and RAD51 proteins, resulting in RAD51 aggregation and the suppression of homologous recombination repair (HRR).[\[1\]](#) The disruption of HRR leads to an accumulation of double-strand breaks (DSBs), ultimately causing selective cytotoxicity in RECQL5-expressing cancer cells.[\[1\]](#)

The following diagram illustrates the proposed mechanism of action for **Recql5-IN-1** within the context of DNA double-strand break repair.



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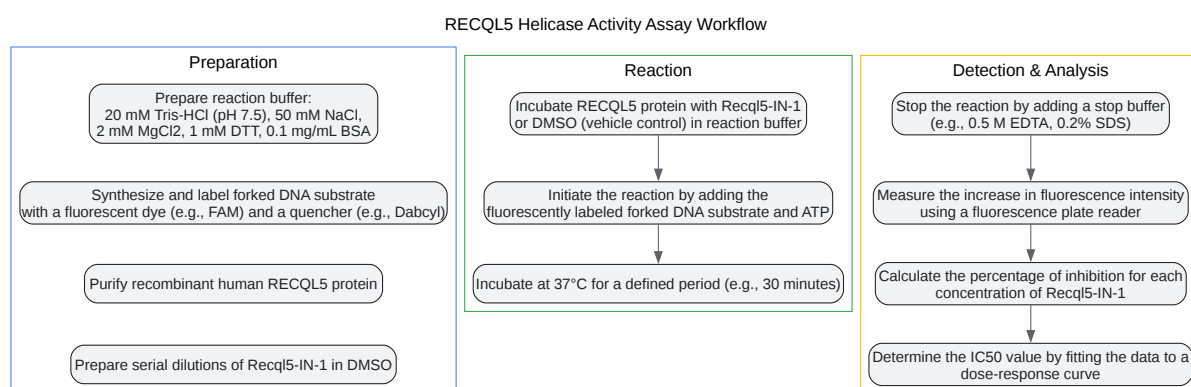
Caption: Mechanism of Action of **RecqI5-IN-1** in HRR.

Experimental Protocols

The following are detailed methodologies for key experiments cited in the characterization of **RecqI5-IN-1**, based on the likely procedures described in the primary literature.

RECQL5 Helicase Activity Assay

This assay is designed to measure the ATP-dependent DNA unwinding activity of the RECQL5 protein in the presence of an inhibitor.



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Caption: Workflow for RECQL5 Helicase Activity Assay.

Cell Viability Assay (MTT or CellTiter-Glo®)

This protocol is used to determine the cytotoxic effects of **Recq15-IN-1** on cancer cell lines.

- **Cell Seeding:** Plate cells (e.g., MCF-7, RECQL5-WT, RECQL5-KO2) in 96-well plates at a predetermined density and allow them to adhere overnight.
- **Compound Treatment:** Treat the cells with a serial dilution of **Recq15-IN-1** (typically from 0 to 50 μ M) or DMSO as a vehicle control.

- Incubation: Incubate the plates for a specified period (e.g., 24, 48, or 72 hours) at 37°C in a humidified incubator with 5% CO₂.
- Viability Measurement:
 - For MTT Assay: Add MTT solution to each well and incubate for 2-4 hours. Then, add a solubilizing agent (e.g., DMSO or a specialized buffer) to dissolve the formazan crystals. Measure the absorbance at a specific wavelength (e.g., 570 nm).
 - For CellTiter-Glo® Assay: Add the CellTiter-Glo® reagent to each well, which lyses the cells and generates a luminescent signal proportional to the amount of ATP present. Measure the luminescence using a plate reader.
- Data Analysis: Calculate the percentage of cell viability relative to the vehicle control for each concentration of **RecqI5-IN-1**. Determine the IC₅₀ value by plotting the data on a dose-response curve.

In Vivo Antitumor Activity Study

This protocol outlines a general procedure for evaluating the efficacy of **RecqI5-IN-1** in a mouse xenograft model.

- Tumor Implantation: Subcutaneously inject a suspension of cancer cells (e.g., MCF-7) into the flank of immunocompromised mice.
- Tumor Growth and Randomization: Monitor tumor growth. When tumors reach a palpable size (e.g., 100-200 mm³), randomize the mice into treatment and control groups.
- Treatment Administration: Administer **RecqI5-IN-1** (e.g., 50 mg/kg) or the vehicle control to the mice via the specified route (e.g., oral gavage) and schedule (e.g., every two days for 30 days).
- Monitoring: Monitor tumor volume and the body weight of the mice regularly throughout the study.
- Endpoint and Analysis: At the end of the study, euthanize the mice and excise the tumors. Weigh the tumors and compare the average tumor weight and volume between the

treatment and control groups to determine the antitumor efficacy of **Recql5-IN-1**.

Conclusion

Recql5-IN-1 is a valuable research tool for studying the roles of RECQL5 in DNA repair and cancer biology. Its potent and selective inhibitory activity, coupled with its oral bioavailability, makes it a promising lead compound for the development of novel anticancer therapeutics, particularly for tumors with a dependency on the RECQL5-mediated DNA repair pathway. Further investigation into its pharmacokinetic and pharmacodynamic properties is warranted to fully elucidate its therapeutic potential.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. glpbio.com [glpbio.com]
- 3. biocompare.com [biocompare.com]
- To cite this document: BenchChem. [Recql5-IN-1 structure and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10831442#recql5-in-1-structure-and-chemical-properties]

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